

# discovery and history of Cetrimide as a quaternary ammonium compound

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## The Discovery and History of Cetrimide: A Technical Guide

**Abstract:** This technical guide provides an in-depth exploration of Cetrimide, a prominent quaternary ammonium compound (QAC). It details its historical discovery, chemical composition, and evolution as a widely used antiseptic and surfactant. The document elucidates its mechanism of action against microorganisms, supported by quantitative data on its antimicrobial efficacy. Furthermore, it presents detailed experimental protocols for assessing its activity and visual diagrams illustrating key biological and chemical processes. This guide is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of Cetrimide's scientific background and applications.

## The Dawn of Quaternary Ammonium Antiseptics

Quaternary ammonium compounds (QACs) are a class of cationic surfactants characterized by a positively charged polyatomic ion of the structure  $[NR_4]^+$ , where R represents alkyl or aryl groups.[1] Their biocidal properties were first highlighted by Jacobs and Heidelberg in 1916.[2] A significant advancement came in 1935 when Domagk demonstrated that attaching a long aliphatic group to the quaternary nitrogen atom enhanced these biocidal properties, leading to the development of alkyl dimethyl benzyl ammonium chloride (ADBAC), the first-generation QAC.[2][3] These compounds act as potent antimicrobial agents by disrupting the cell membranes of bacteria, fungi, and enveloped viruses.[1][4]

# Discovery and Commercial Introduction of Cetrimide

Cetrimide was first discovered and developed by Imperial Chemical Industries (ICI).<sup>[5][6]</sup> It was introduced commercially under the brand name 'Cetavlon'.<sup>[5][6]</sup> Barnes first described its use as a combined cleanser and skin antiseptic in 1942.<sup>[6]</sup> Cetrimide is not a single substance but an antiseptic mixture of three primary quaternary ammonium compounds: tetradonium bromide (TTAB), cetrimonium bromide (CTAB), and laurtrimonium bromide (DTAB).<sup>[5][6]</sup> Its development marked a significant step in antiseptic applications, combining detergent properties with effective antimicrobial action.<sup>[6]</sup> ICI later expanded its product line by introducing 'Savlon', a formulation that combined the broad-spectrum activity of Cetrimide with chlorhexidine.<sup>[5]</sup> The Savlon brand was subsequently sold to Johnson & Johnson in 1992.<sup>[5]</sup>

## Composition and Physicochemical Properties

Pure Cetrimide presents as a white, crystalline powder that is highly soluble in water and alcohol.<sup>[7]</sup> This solubility is crucial for its formulation into various antiseptic solutions, creams, and ointments.<sup>[7]</sup> As a cationic surfactant, it effectively reduces the surface tension of liquids, which enhances its cleaning and antimicrobial effects.<sup>[6][7]</sup>

## Chemical Composition

Cetrimide is primarily a mixture of alkyltrimethylammonium bromides. The main components are detailed in Table 1.

Table 1: Primary Components of Cetrimide

Component Name	Abbreviation
Tetradonium Bromide (Myristyltrimethylammonium bromide)	TTAB / MITMAB
Cetrimonium Bromide (Hexadecyltrimethylammonium bromide)	CTAB
Laurtrimonium Bromide (Dodecyltrimethylammonium bromide)	DTAB / LTAB

Source:[5][6]

## Physicochemical Data

The properties of the individual quaternary ammonium salts that constitute Cetrimide are summarized in Table 2.

Table 2:  
Physicochemical  
Properties of  
Cetrimide  
Components

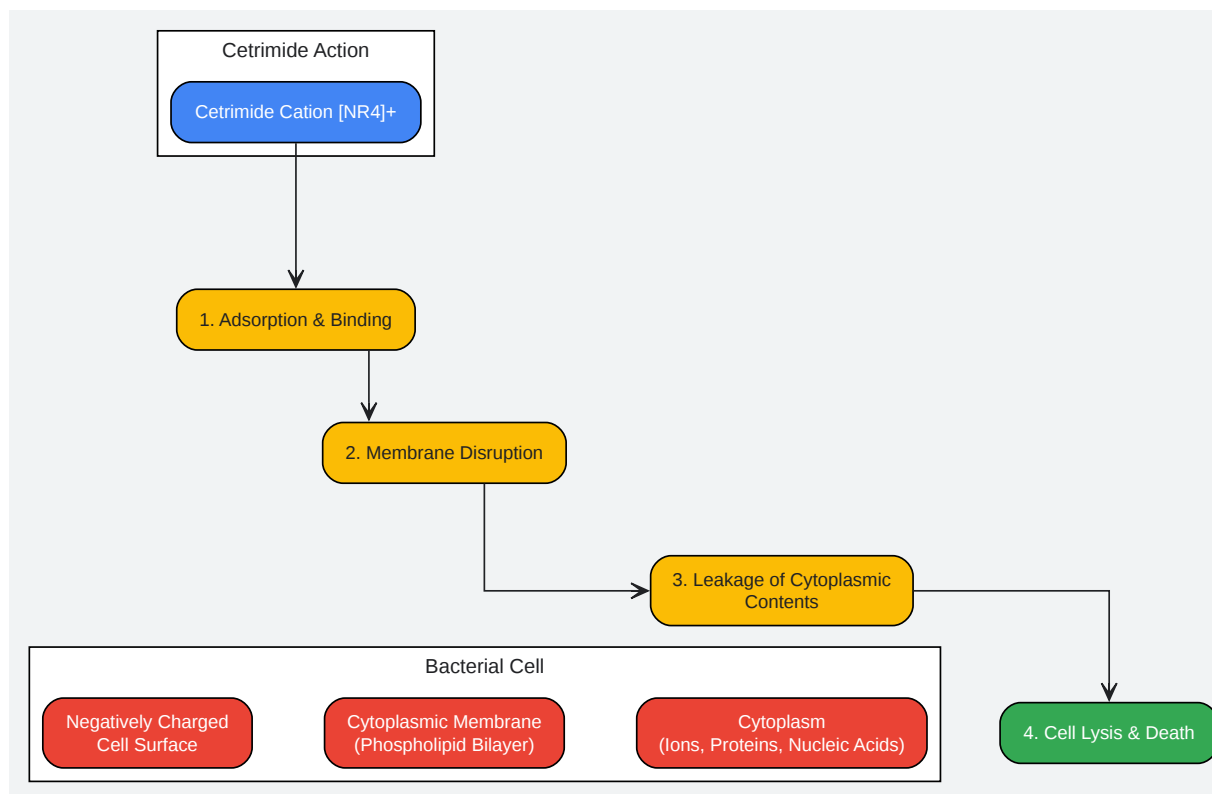
Component	Chemical Formula	Molar Mass ( g/mol )	CAS Number
Laurtrimonium Bromide (C12)	C15H34BrN	-	1119-94-4
Tetradonium Bromide (C14)	C17H38BrN	-	1119-97-7
Cetrimonium Bromide (C16)	C19H42BrN	364.45	57-09-0

Source:[5][8]

## Mechanism of Antimicrobial Action

Cetrimide exerts its bactericidal effect through a multi-step process targeting the microbial cell membrane.<sup>[7][9]</sup> Its mechanism is characteristic of cationic surfactants.<sup>[6]</sup>

- **Adsorption and Binding:** As a positively charged molecule, the Cetrimide cation is electrostatically attracted to the negatively charged bacterial cell surface.<sup>[3][7]</sup> It adsorbs onto the cell wall and begins to penetrate it.<sup>[3]</sup>
- **Membrane Disruption:** The compound disrupts the cytoplasmic membrane's integrity.<sup>[4][7]</sup><sup>[10]</sup> It targets the phospholipid bilayer, causing a loss of structural organization and increased permeability.<sup>[11]</sup>
- **Leakage of Cellular Contents:** The damage to the membrane allows essential, low-molecular-weight cellular constituents, such as potassium ions and nucleotides, to leak from the cell.<sup>[6][7][11]</sup>
- **Cell Lysis and Death:** The extensive loss of cellular contents and disruption of metabolic processes ultimately leads to cell lysis and death.<sup>[2][7]</sup> At higher concentrations, Cetrimide can also cause coagulation and precipitation of cytoplasmic proteins and nucleic acids.<sup>[11]</sup>



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Fig. 1: Mechanism of action of Cetrимide on a bacterial cell.

## Antimicrobial Spectrum and Efficacy

Cetrимide is a broad-spectrum antiseptic with bactericidal activity against a wide range of Gram-positive bacteria and, at higher concentrations, some Gram-negative bacteria.[6][12] It also possesses variable antifungal activity and is effective against certain viruses.[12] However, it is generally ineffective against bacterial spores.[12] Its efficacy can be quantified by determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial that prevents visible growth of a microorganism.

Table 3: Antimicrobial Efficacy of Cetrimide Against *Pseudomonas aeruginosa*

Parameter	Value Range (μg/100 μl)
Minimum Inhibitory Concentration (MIC)	0.016 - 2.048
Most Frequent MIC	0.256

Source: Data from a study on *P. aeruginosa* isolates.[\[13\]](#)

## Key Experimental Protocols

### Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

This protocol outlines the standard method for determining the MIC of Cetrimide against a bacterial isolate.

#### 1. Preparation of Materials:

- Bacterial Inoculum:** Culture the test bacterium (e.g., *S. aureus*, *P. aeruginosa*) in a suitable broth (e.g., Mueller-Hinton Broth) to a standardized turbidity, typically 0.5 McFarland standard. This corresponds to a specific bacterial concentration (e.g.,  $\sim 1.5 \times 10^8$  CFU/mL).[\[14\]](#) Dilute this suspension to the final working concentration.
- Cetrimide Stock Solution:** Prepare a concentrated stock solution of Cetrimide in a sterile solvent (e.g., deionized water).
- Microtiter Plate:** Use a sterile 96-well microtiter plate.[\[15\]](#)

#### 2. Assay Procedure:

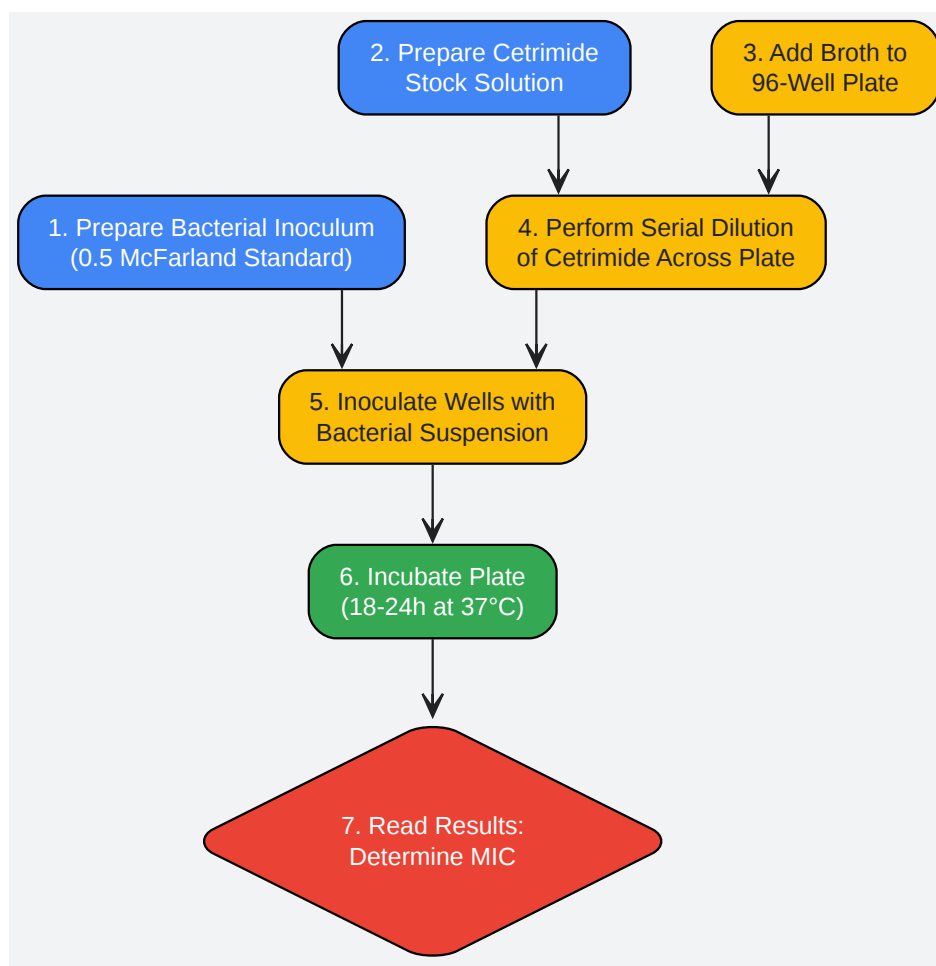
- Media Dispensing:** Add 100 μL of sterile broth to all wells of the 96-well plate.[\[15\]](#)
- Serial Dilution:** Add a defined volume of the Cetrimide stock solution to the first well of a row and mix. Perform a two-fold serial dilution by transferring a portion of the solution from the

first well to the second, and so on, across the plate to create a range of decreasing concentrations.[14][16]

- Inoculation: Add a standardized volume of the prepared bacterial inoculum to each well (except the sterility control well).[14][15]
- Controls:
  - Growth Control (Positive Control): A well containing only broth and the bacterial inoculum, with no Cetrimide.[14]
  - Sterility Control (Negative Control): A well containing only sterile broth to check for contamination.[14]

### 3. Incubation and Reading:

- Incubation: Incubate the plate at a suitable temperature (e.g., 37°C) for a standard period (e.g., 18-24 hours).[14]
- Result Interpretation: The MIC is the lowest concentration of Cetrimide at which no visible bacterial growth (turbidity) is observed.[14] This can be assessed visually or by using a plate reader to measure optical density.[14]



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Fig. 2: Experimental workflow for MIC determination by broth microdilution.

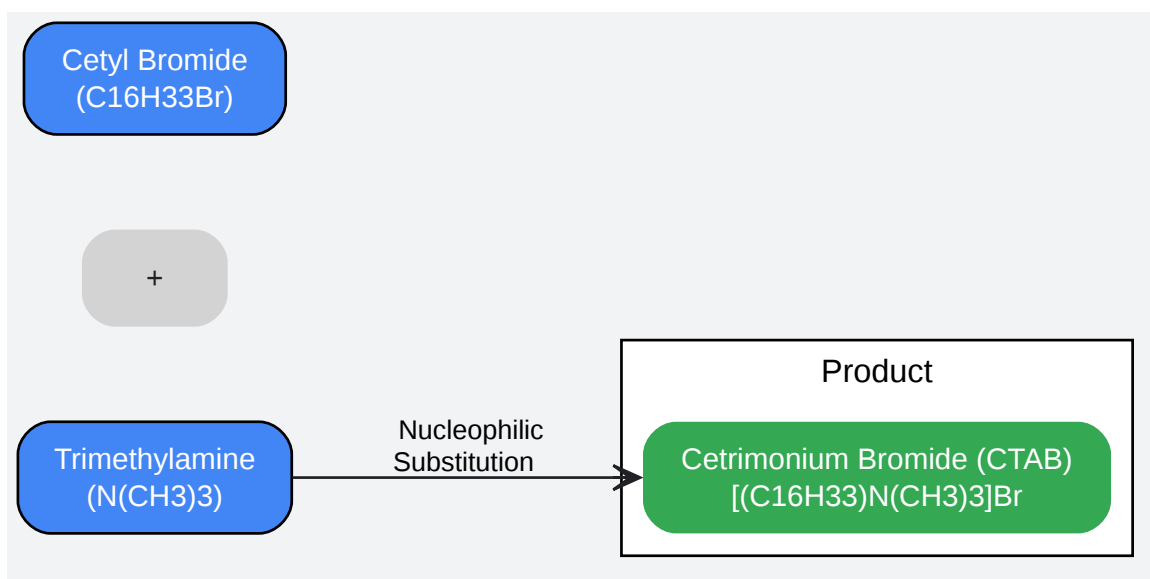
## Synthesis of Cetrimide Components

The synthesis of the individual alkyltrimethylammonium bromides that comprise Cetrimide is a straightforward chemical process. The general method involves the reaction of a long-chain alkyl halide with trimethylamine. This is a type of nucleophilic substitution reaction where the amine acts as the nucleophile.

A representative synthesis for Cetyltrimethylammonium Bromide (CTAB) was reported in 1946 by Shelton and co-workers.<sup>[17]</sup>

Reaction: Cetyl Bromide (1-Bromohexadecane) + Trimethylamine → Cetyltrimethylammonium Bromide (CTAB)





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Fig. 3: Synthesis pathway for Cetrimonium Bromide (CTAB).

## Clinical and Other Applications

Cetrimide's combination of detergent and antiseptic properties makes it highly versatile.

- **Wound Care:** It is widely used in 1-3% solutions for cleaning and disinfecting wounds, minor burns, and abrasions to prevent infection.<sup>[5][7]</sup>
- **Surgical Preparation:** It is used for preoperative skin disinfection and for sterilizing surgical instruments.<sup>[6][7]</sup>
- **Dermatological Conditions:** Formulations containing Cetrimide are prescribed for conditions like seborrhoeic dermatitis.<sup>[6]</sup>
- **Combination Therapy:** Cetrimide is often combined with other agents, such as chlorhexidine, to enhance its antiseptic efficacy.<sup>[5]</sup> It is also a component in formulations designed to provide anesthesia and pain relief during wound debridement.<sup>[9]</sup>
- **Non-Clinical Uses:** Cetrimide is used in the synthesis of nanoparticles and as a component in DNA extraction buffers in molecular biology.<sup>[8][18]</sup>

## Conclusion

From its initial discovery by ICI to its current status as a staple antiseptic, Cetrimide has a rich history rooted in the development of quaternary ammonium compounds. Its efficacy stems from a well-understood mechanism of microbial membrane disruption, providing broad-spectrum antimicrobial coverage. The combination of detergent and bactericidal properties ensures its continued relevance in clinical, pharmaceutical, and research settings. This guide provides a foundational technical overview for professionals engaged in the study and application of antiseptic agents.

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